

# 6-Bromo-2-hydroxy-3-methoxybenzaldehyde

## CAS number and properties

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### Compound of Interest

Compound Name: 6-Bromo-2-hydroxy-3-methoxybenzaldehyde

Cat. No.: B1663258

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## Technical Guide: 6-Bromo-2-hydroxy-3-methoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**6-Bromo-2-hydroxy-3-methoxybenzaldehyde** is a substituted aromatic aldehyde that serves as a crucial building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom, a hydroxyl group, and a methoxy group on the benzaldehyde core, makes it a versatile reagent for the synthesis of complex molecules, including natural products and biologically active compounds. This technical guide provides a comprehensive overview of its properties, key experimental protocols involving its use, and its role in specific synthetic pathways.

### Chemical Properties and Identifiers

The fundamental properties of **6-Bromo-2-hydroxy-3-methoxybenzaldehyde** are summarized below, providing essential information for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	20035-41-0[1][2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub> [2]
Molecular Weight	231.04 g/mol [1][2]
Appearance	Light yellow to yellow to orange powder/crystal[3][4]
Melting Point	102-105 °C[1]
Purity	≥98%[1]
InChI Key	JUPJZUTYDWXZAQ-UHFFFAOYSA-N[1]
SMILES String	COc1ccc(Br)c(C=O)c1O[1]
MDL Number	MFCD00046152[1]
Solubility	Soluble in DMSO (≥41.7 mg/mL) and Ethanol (≥8.76 mg/mL with sonication). Insoluble in water.[5]

## Safety and Handling

Appropriate safety measures are critical when handling **6-Bromo-2-hydroxy-3-methoxybenzaldehyde**. The compound is classified with the following hazard codes: H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[1]

Safety Information	Details
Signal Word	Warning[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3[1]
Target Organs	Respiratory system[1]
Personal Protective Equipment (PPE)	Dust mask type N95 (US), eyeshields, gloves[1]
Storage	Store at room temperature in a dry place.[6] Some suppliers recommend storage at -20°C.[5]

## Experimental Protocols

**6-Bromo-2-hydroxy-3-methoxybenzaldehyde** is a key starting material in multi-step syntheses. A notable application is in the total synthesis of (±)-norannuradhapurine.[1][3] The initial step in this synthesis involves the protection of the hydroxyl group via benzylation.

### Protocol: Benzylation of **6-Bromo-2-hydroxy-3-methoxybenzaldehyde**

This protocol describes the synthesis of 2-benzyloxy-6-bromo-3-methoxybenzaldehyde, the first intermediate in the synthesis of (±)-norannuradhapurine.[3]

Materials:

- **6-Bromo-2-hydroxy-3-methoxybenzaldehyde**
- Benzyl chloride
- Potassium carbonate ( $K_2CO_3$ )
- Acetone

Procedure:

- A mixture of **6-Bromo-2-hydroxy-3-methoxybenzaldehyde**, an excess of potassium carbonate, and a suitable amount of benzyl chloride is prepared in acetone.

- The reaction mixture is refluxed for a period of 12 hours to ensure the completion of the reaction.
- After reflux, the mixture is cooled to room temperature.
- The inorganic salts (potassium carbonate and potassium chloride) are removed by filtration.
- The solvent (acetone) is evaporated from the filtrate under reduced pressure.
- The resulting residue is then recrystallized from ethanol to yield the pure product, 2-benzyloxy-6-bromo-3-methoxybenzaldehyde, as a green solid.[3]

Expected Yield: 92.4%[3] Melting Point of Product: 53-54°C[3]

## Synthetic Pathway Visualization

The following diagram illustrates the synthetic workflow from **6-Bromo-2-hydroxy-3-methoxybenzaldehyde** to (±)-norannuradhapurine, highlighting its role as a foundational precursor.



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Caption: Synthetic route to (±)-Norannuradhapurine.

## Applications and Biological Activity

Beyond its role as a synthetic intermediate, **6-Bromo-2-hydroxy-3-methoxybenzaldehyde** has been identified as a biologically active molecule.

- Precursor in Total Synthesis: It is a documented starting material for the synthesis of various complex molecules, including antihypertensive natural products S-(+)-XJP and R-(-)-XJP.
- IRE-1α Inhibitor: The compound has been identified as an inhibitor of IRE-1α (Inositol-requiring enzyme 1 alpha) with an IC50 value of 0.08 μM.[7][8] IRE-1α is a key sensor of

endoplasmic reticulum (ER) stress and a crucial component of the unfolded protein response (UPR). Its inhibition is an area of interest for therapeutic intervention in diseases associated with ER stress, such as cancer and metabolic disorders.

This dual role as both a versatile synthetic precursor and a biologically active molecule underscores the importance of **6-Bromo-2-hydroxy-3-methoxybenzaldehyde** in medicinal chemistry and drug discovery.

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